

An In-depth Technical Guide to 2-Amino-3-bromo-5-methylpyrazine

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Compound of Interest

Compound Name: 2-Amino-3-bromo-5-methylpyrazine

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Amino-3-bromo-5-methylpyrazine**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. This document collates available data on its molecular structure, physicochemical properties, synthesis, and reactivity. While the compound is noted for its potential as a scaffold in drug discovery, particularly in the development of antimicrobial and anti-inflammatory agents, specific biological activity data and defined mechanisms of action remain areas for further investigation. This guide aims to serve as a foundational resource for researchers exploring the applications of this versatile pyrazine derivative.

Chemical and Physical Properties

2-Amino-3-bromo-5-methylpyrazine (CAS No: 74290-65-6) is a substituted pyrazine with the molecular formula $C_5H_6BrN_3$.^{[1][2][3][4]} Its structure features a pyrazine ring with an amino group at the 2-position, a bromine atom at the 3-position, and a methyl group at the 5-position.^[2] This arrangement of functional groups imparts a unique reactivity profile, making it a valuable intermediate in the synthesis of more complex molecules.^[2]

Table 1: Physicochemical Properties of **2-Amino-3-bromo-5-methylpyrazine**

Property	Value	Source(s)
Molecular Formula	$C_5H_6BrN_3$	[1] [2] [3] [4]
Molecular Weight	188.03 g/mol	[1] [2] [4]
CAS Number	74290-65-6	[1] [2] [3] [4]
Appearance	Yellow solid	[3]
Melting Point	56-57 °C	[5]
Boiling Point	~275.0 °C (Predicted)	[5]
Density	~1.699 g/cm ³ (Predicted)	[5]
pKa	2.65 ± 0.10 (Predicted)	[5]
Solubility	Soluble in polar organic solvents like dichloromethane (DCM).	[1]

Spectroscopic Data

The structural characterization of **2-Amino-3-bromo-5-methylpyrazine** is supported by various spectroscopic techniques.

Table 2: Spectroscopic Data for **2-Amino-3-bromo-5-methylpyrazine**

Technique	Data	Source(s)
¹ H NMR	(400 MHz, CDCl ₃) δ (ppm): 7.83 (s, 1H), 4.93 (s, 2H), 2.41 (s, 3H)	[3]
Mass Spectrometry	(ESI, positive ion mode) m/z: 190.2 [M+H] ⁺	[3]
¹³ C NMR	Data not available in the searched literature.	
FT-IR	Data not available in the searched literature.	

Synthesis and Reactivity

Synthesis

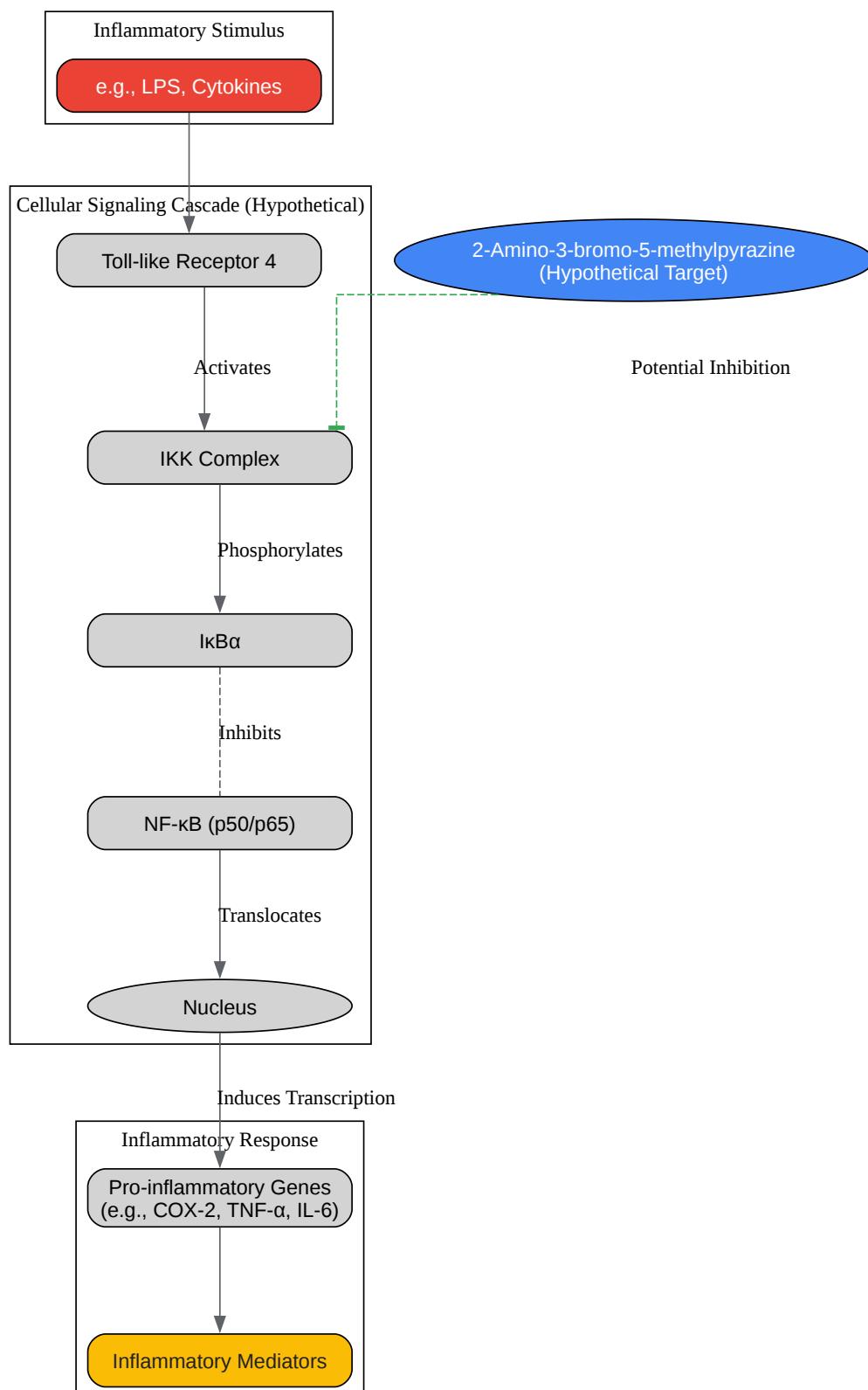
A common and efficient method for the synthesis of **2-Amino-3-bromo-5-methylpyrazine** is the bromination of 5-methylpyrazin-2-amine.[2][3]

Experimental Protocol: Bromination of 5-Methylpyrazin-2-amine[3]

- Reactants:
 - 5-Methylpyrazin-2-amine (1.0 eq)
 - Bromine (1.2 eq)
 - Pyridine (1.2 eq)
 - Dichloromethane (DCM)
- Procedure:
 - Dissolve 5-methylpyrazin-2-amine and pyridine in dichloromethane.
 - Slowly add bromine to the solution.

- Stir the reaction mixture overnight at room temperature.
- Upon completion, add water to the mixture and separate the organic layer.
- Wash the organic layer with saturated brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under vacuum to yield **2-Amino-3-bromo-5-methylpyrazine** as a yellow solid.

- Yield: Up to 88%

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